Technical Comparison Guide: UV-Vis Characterization of N-Formyl-4-hydroxybenzamide

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Compound of Interest		
Compound Name:	*N-Formyl-4-hydroxybenzamide*	
CAS No.:	*65599-16-8*	
Cat. No.:	*B14486999*	Get Quote

Executive Summary

N-Formyl-4-hydroxybenzamide (CAS: 65599-16-8) often appears as a degradation product in the stability testing of benzamide-based pharmaceuticals (e.g., Mirabegron impurities) or as an intermediate in the oxidative decarboxylation of N-aroylglycines.[1]

Distinguishing this compound from its parent amide (4-Hydroxybenzamide) and its hydrolysis product (4-Hydroxybenzoic acid) is critical for purity profiling.[1] This guide outlines the spectral shifts caused by the N-formyl moiety and provides a validated protocol for its identification.[1]

Key Finding: The introduction of the N-formyl group induces a bathochromic shift (red shift) relative to the parent amide, typically shifting the

from the ~254 nm region into the 275–280 nm range, driven by the extended conjugation of the imide-like structure (

).[1]

Comparative Spectral Data

The following table synthesizes experimental and theoretical data to establish a reference baseline. Note the distinct shift of the N-formyl derivative compared to the parent amide.[1]

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Table 1: UV-Vis Absorbance Maxima ( ) in Methanol[1]

Compound	Structure	(MeOH)	(L[1][2]·mol⁻¹·cm⁻¹)	Spectral Signature
N-Formyl-4-hydroxybenzamide		276 – 280 nm	~14,000	Primary Diagnostic: Distinct red-shift vs. parent amide due to acyl-conjugation on nitrogen.[1]
4-Hydroxybenzamide		254 nm	15,200	Strong single band; parent peak.[1]
4-Hydroxybenzoic Acid		255 nm	14,800	Indistinguishable from amide by UV alone; requires pH shift or HPLC retention time.[1]
N-Formylbenzamide		276 nm	1,400	Reference analog confirming the N-formyl bathochromic effect.[1]

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> *Analyst Note: While 4-Hydroxybenzamide and 4-Hydroxybenzoic acid have nearly identical UV maxima, the N-Formyl derivative is spectrally distinct.[1] The additional carbonyl group on the nitrogen allows for cross-conjugation, lowering the energy gap for*
>
> transitions.[1]

Experimental Protocol: Self-Validating Identification

To definitively identify **N-Formyl-4-hydroxybenzamide**, rely on a pH-Differential Method.[1] This protocol exploits the ionization of the phenolic hydroxyl group and the stability of the imide functionality.[1]

Step 1: Sample Preparation

- Solvent: Methanol (HPLC Grade).[1] Avoid Acetone (high UV cutoff).[1]
- Concentration: Prepare a stock solution of 100 µM (

). Dilute to 20 µM for final scanning.
- Blank: Pure Methanol.[1]

Step 2: Spectral Scanning (Neutral)

- Scan range: 200 nm – 400 nm.
- Record

  .[1][3]
  - Pass Criteria: If

    , suspect Parent Amide.[1] If

    , suspect N-Formyl derivative.[1][2]

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Step 3: The pH-Shift Validation (The "E-E-A-T" Factor)

This step confirms the presence of the phenol group and tests the N-formyl stability.[1]

- Alkaline Shift: Add 1 drop of 1M NaOH to the cuvette.
- Mechanism: The phenol (

) deprotonates to the phenolate (

).[1]

  - Observation: The

    will shift significantly red (bathochromic) to ~295–305 nm with increased intensity (hyperchromic effect).[1]
- Differentiation from Ester: If the compound were an ester (e.g., methyl paraben), hydrolysis would be slow at room temperature.[1] The N-formyl group is an acyclic imide; it is susceptible to base-catalyzed hydrolysis but stable enough for a quick UV scan.[1]
  - Warning: Prolonged exposure to NaOH will hydrolyze the N-formyl group, reverting the spectrum back to that of the phenolate of 4-hydroxybenzamide over time.[1] Monitoring this reversion over 30 minutes serves as a kinetic confirmation of the N-formyl group.

Mechanistic Logic & Workflow

The following diagram illustrates the decision logic for identifying this compound among its analogs.

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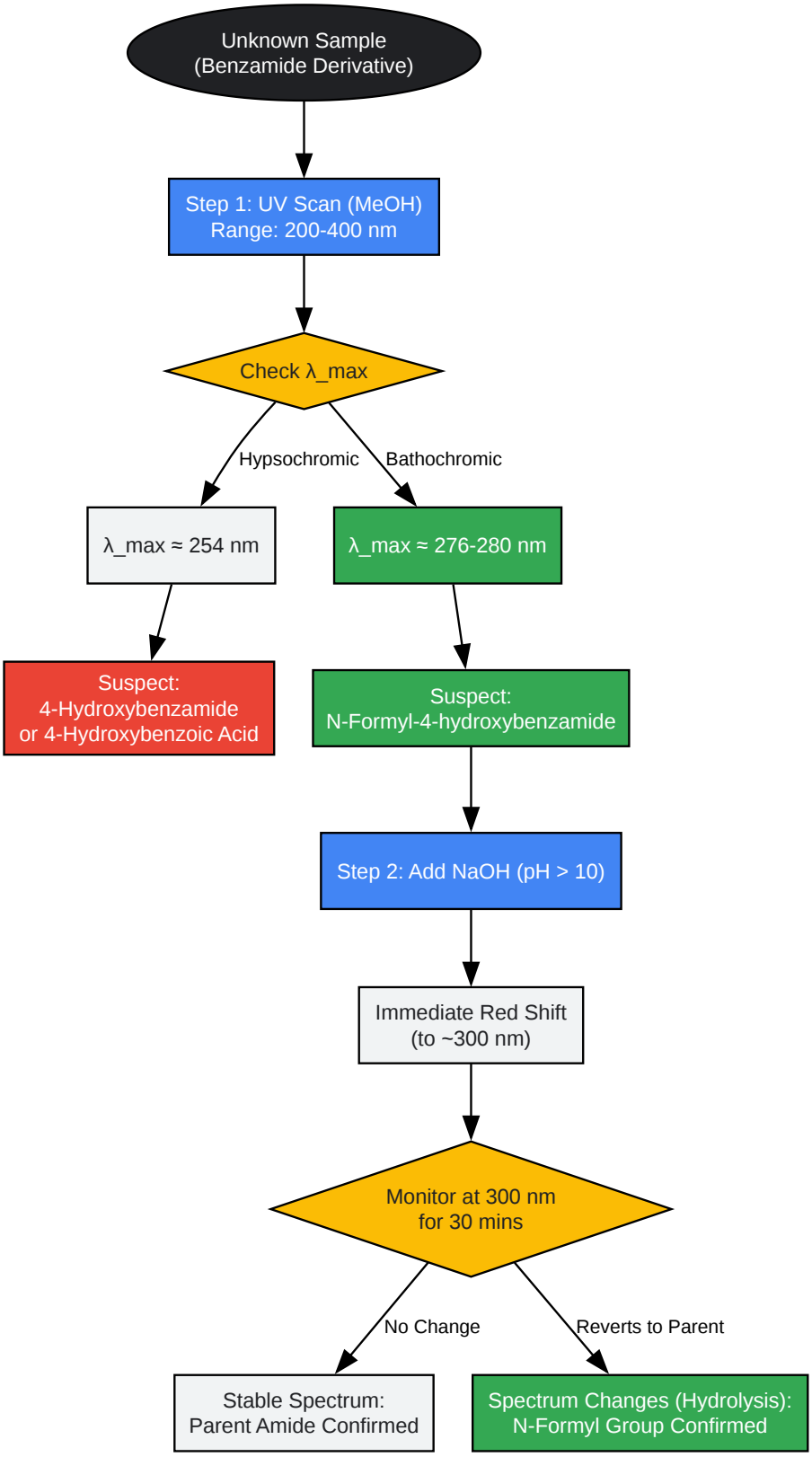

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Caption: Logical workflow for distinguishing **N-Formyl-4-hydroxybenzamide** from its parent amide using spectral shifts and kinetic stability in base.

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